

Proper handling and storage procedures for Methyl 3-Morpholinobenzoate

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Compound of Interest

Compound Name: Methyl 3-Morpholinobenzoate

Cat. No.: B041146

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Application Notes and Protocols for Methyl 3-Morpholinobenzoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed guide to the proper handling, storage, and disposal of **Methyl 3-Morpholinobenzoate** (CAS No. 68555-56-6). Due to the absence of a comprehensive, publicly available Safety Data Sheet (SDS) for this specific compound, the following protocols and recommendations are synthesized from an analysis of its core chemical structure: a tertiary aromatic amine, a morpholine derivative, and a benzoate ester. The guidance herein is grounded in established principles of laboratory safety and data from structurally related analogs to ensure a high margin of safety and maintain compound integrity.

Chemical & Physical Properties

Methyl 3-Morpholinobenzoate is a solid organic compound with properties that necessitate careful handling. Understanding these characteristics is the foundation of its safe use in a research environment.

Property	Value	Source
CAS Number	68555-56-6	Sigma-Aldrich
Molecular Formula	C ₁₂ H ₁₅ NO ₃	Sigma-Aldrich
Molecular Weight	221.25 g/mol	Sigma-Aldrich
Physical Form	Solid	Sigma-Aldrich
Melting Point	42-46 °C	Sigma-Aldrich
Flash Point	> 110 °C (> 230 °F) - closed cup	Sigma-Aldrich
Storage Class	13 - Non-Combustible Solids	Sigma-Aldrich

Hazard Assessment & Causality

The chemical architecture of **Methyl 3-Morpholinobenzoate** contains three key functional groups, each contributing to its potential hazard profile. A conservative approach, assuming the hazards associated with each component, is essential for ensuring personnel safety.

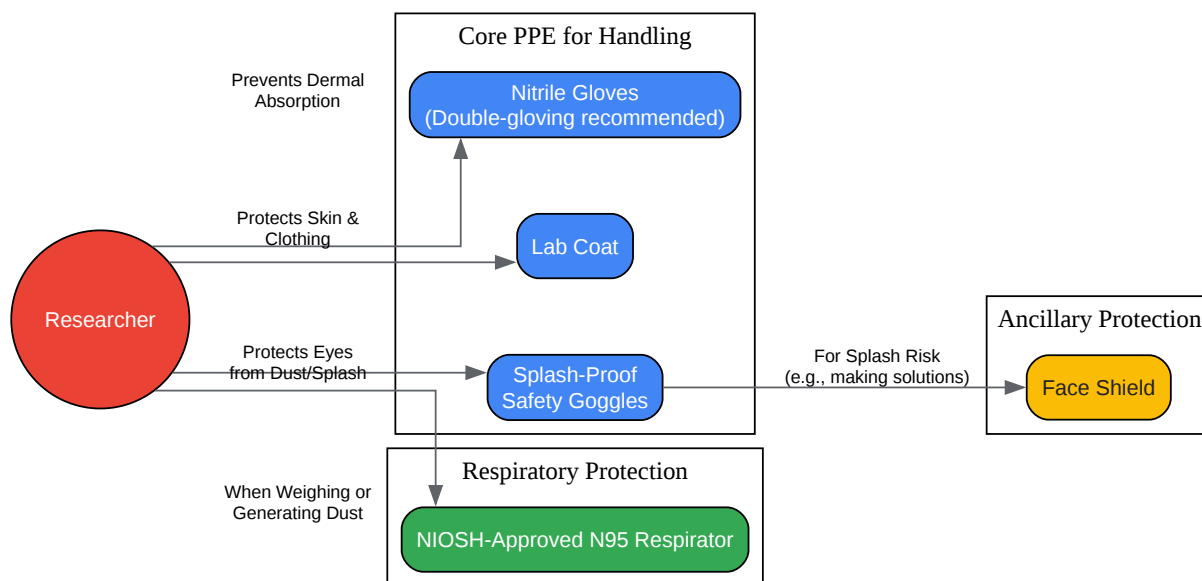
- **Aromatic Amine Moiety:** Aromatic amines as a class are known for their potential toxicity.^[1] They can often be absorbed through the skin and may pose long-term health risks, including potential carcinogenicity.^[1] Therefore, dermal contact must be rigorously avoided.
- **Morpholine Moiety:** Morpholine and its derivatives can be corrosive to skin and eyes and may cause irritation to the respiratory tract.^{[2][3]} Although **Methyl 3-Morpholinobenzoate** is a tertiary amine and may be less corrosive than morpholine itself, the potential for irritation remains a key consideration.
- **Benzoate Ester Moiety:** Benzoate esters are susceptible to hydrolysis, particularly in the presence of strong acids or bases, which would yield benzoic acid and a morpholino-phenol derivative.^[4] This reactivity is a crucial factor in determining compatible storage conditions and avoiding degradation of the material.

Based on this structural analysis, the primary hazards are summarized below:

Hazard Type	Potential Effects & Rationale
Acute Toxicity (Oral)	May be harmful if swallowed, a common characteristic of benzoate esters and aromatic amines.[5][6]
Dermal Toxicity	Potential for toxicity upon skin contact due to the aromatic amine component.[1]
Skin/Eye Irritation	May cause skin irritation and serious eye irritation or damage, a known hazard of morpholine derivatives.[3]
Respiratory Irritation	Inhalation of dust may cause respiratory irritation.[6]
Chronic Toxicity	Long-term or repeated exposure to aromatic amines can pose significant health risks.[2]

Personal Protective Equipment (PPE) Protocol

A multi-layered PPE approach is mandatory to mitigate the risks of exposure. The selection of specific PPE is directly linked to the potential hazards identified in the previous section.



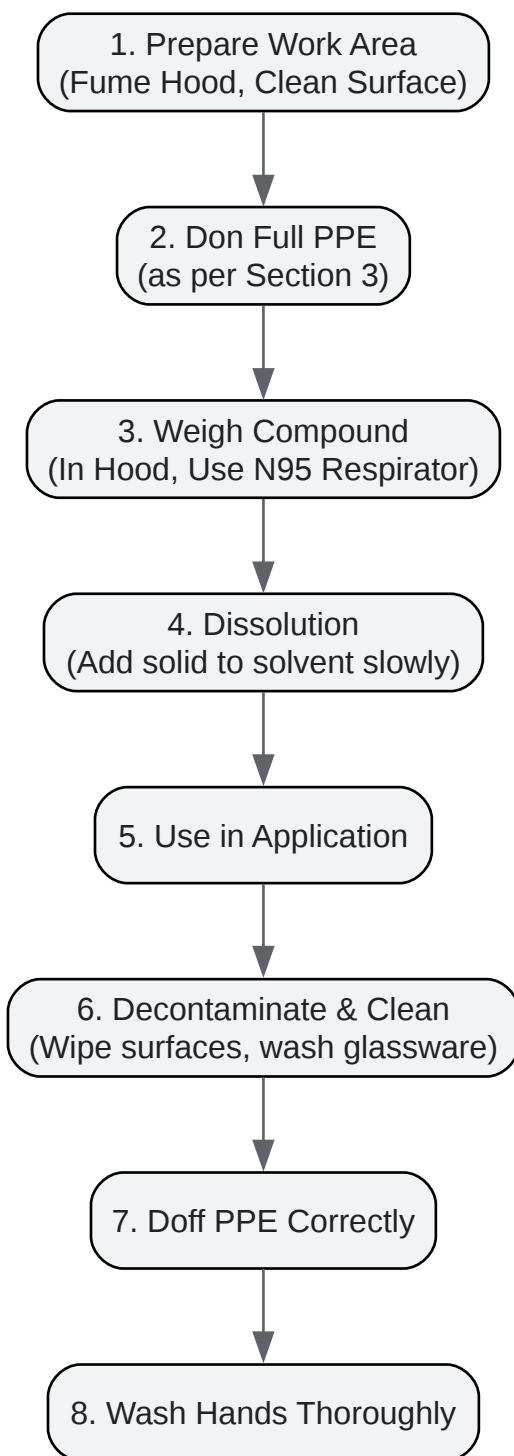
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Figure 1: Mandatory PPE workflow for handling **Methyl 3-Morpholinobenzoate**.

Detailed Handling & Use Protocols

General Handling Workflow

This workflow is designed to minimize exposure and preserve the integrity of the compound during routine experimental use.



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Figure 2: Step-by-step protocol for safe handling and use.

Step-by-Step Experimental Procedure

- **Work Area Preparation:** All handling of solid **Methyl 3-Morpholinobenzoate** and its solutions should be performed inside a certified chemical fume hood to control potential dust and vapors. Ensure the work surface is clean and uncluttered.
- **PPE:** Before handling the compound, don the appropriate PPE as detailed in Section 3, including double nitrile gloves, a lab coat, and splash-proof safety goggles.
- **Weighing:** When weighing the solid, wear a NIOSH-approved N95 respirator to prevent inhalation of fine particulates. Use a draft shield on the analytical balance to minimize air currents and sample loss.
- **Dissolution:** When preparing solutions, add the solid **Methyl 3-Morpholinobenzoate** slowly to the solvent to avoid splashing.
- **Post-Handling:** After use, thoroughly decontaminate all surfaces and glassware. Remove PPE in the correct order to avoid self-contamination and wash hands thoroughly with soap and water.

Storage Procedures & Chemical Stability

Proper storage is critical to maintain the compound's purity and to prevent hazardous situations.

Storage Conditions

Parameter	Recommendation	Rationale
Temperature	Store in a cool, dry place. Room temperature (15-25°C) is generally acceptable.	Prevents potential degradation and is consistent with standard practices for stable solids.
Atmosphere	Keep container tightly closed.	Protects from atmospheric moisture and contaminants. [6]
Light	Store in an opaque or amber vial.	Protects against potential photodegradation, a common concern for aromatic compounds.
Location	Store in a designated, locked cabinet for toxic or hazardous chemicals.	Ensures security and prevents unauthorized access. [5]

Chemical Incompatibility

To prevent degradation and hazardous reactions, **Methyl 3-Morpholinobenzoate** must be stored away from incompatible materials.

- Strong Oxidizing Agents: Can react violently with amines.
- Strong Acids: Can cause hydrolysis of the ester and protonation of the amine, leading to degradation.
- Strong Bases: Can catalyze the hydrolysis (saponification) of the ester bond.[\[4\]](#)
- Sources of Ignition: Although the flash point is high, it is good practice to store all chemicals away from open flames or high-heat sources.[\[7\]](#)

Spill & Emergency Procedures

Small Spill (Solid)

- Evacuate & Secure: Restrict access to the immediate area.
- Ventilate: Ensure the chemical fume hood is operating.

- Protect: Wear full PPE, including an N95 respirator.
- Clean-up: Gently sweep up the solid material using a soft brush and dustpan to avoid generating dust. Place the collected material into a labeled, sealable container for hazardous waste.
- Decontaminate: Wipe the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water. Collect all cleaning materials as hazardous waste.

Exposure Response

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[6\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[5\]](#)

Waste Disposal Protocol

Chemical waste must be managed in accordance with institutional and regulatory guidelines. Improper disposal of aromatic amines can lead to significant environmental contamination.[\[1\]](#)

- Waste Segregation: Collect all waste containing **Methyl 3-Morpholinobenzoate**, including contaminated PPE and cleaning materials, in a dedicated, clearly labeled hazardous waste container. Do not mix with other waste streams.[\[8\]](#)
- Containerization: Use a chemically compatible, leak-proof container. Ensure the container is kept closed when not in use.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**Methyl 3-Morpholinobenzoate**," and the associated hazards (e.g., "Toxic," "Irritant").

- Disposal Route: The primary method for disposal is through a licensed professional waste disposal service, which will typically use high-temperature incineration.[9] Never dispose of this chemical down the drain or in regular trash.[8]

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